

# bromopicrin synthesis from picric acid and bromine

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## Compound of Interest

Compound Name: *Bromopicrin*

Cat. No.: *B120744*

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An In-depth Technical Guide on the Synthesis of **Bromopicrin** from Picric Acid and Bromine

## Introduction

**Bromopicrin** (tribromonitromethane) is a valuable chemical intermediate with applications in various fields. Its synthesis from picric acid (2,4,6-trinitrophenol) and bromine is a well-established method, first reported by Stenhouse in 1854.[1][2][3] This technical guide provides a comprehensive overview of the synthesis of **bromopicrin** from picric acid, targeting researchers, scientists, and professionals in drug development. The guide details the underlying reaction mechanisms, provides step-by-step experimental protocols, summarizes quantitative data, and discusses safety considerations.

Historically, several researchers have contributed to the optimization of this synthesis. The initial method involved the distillation of an aqueous mixture of picric acid, a base like lime (calcium oxide or calcium hydroxide), and bromine.[1][3][4] Subsequent modifications, notably by Hunter, introduced the use of sodium carbonate in an aqueous medium, which can be accelerated by exposure to sunlight.[3][5] These methods leverage the reaction of picric acid with hypobromous acid or its salt, which acts as the key brominating agent.[5]

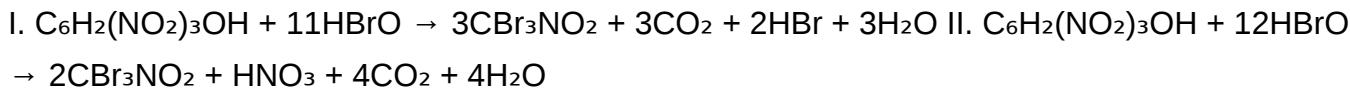
## Safety Considerations

Warning: The synthesis of **bromopicrin** involves hazardous materials and should only be performed by trained professionals in a well-ventilated fume hood with appropriate personal protective equipment.

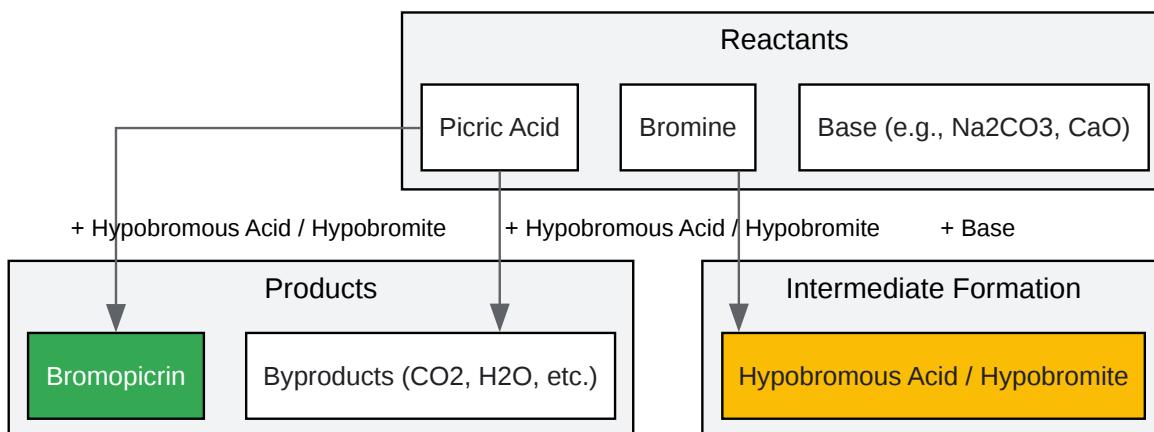
- **Picric Acid:** Picric acid is a powerful explosive, especially when dry (containing less than 10% water).[6] It is highly sensitive to heat, shock, and friction.[6] It can form dangerously sensitive metal picrate salts upon contact with metals such as copper, lead, zinc, and iron.[6][7] Therefore, the use of metal spatulas or containers with metal lids should be strictly avoided.[6]
- **Bromine:** Bromine is a highly corrosive and toxic substance. It can cause severe burns upon skin contact and is harmful if inhaled. All handling of bromine should be done with extreme care.
- **Bromopicrin:** **Bromopicrin** is a toxic and lachrymatory agent. It has a high exothermic heat of decomposition, making it potentially hazardous under certain conditions, such as distillation at elevated temperatures.[1][8]

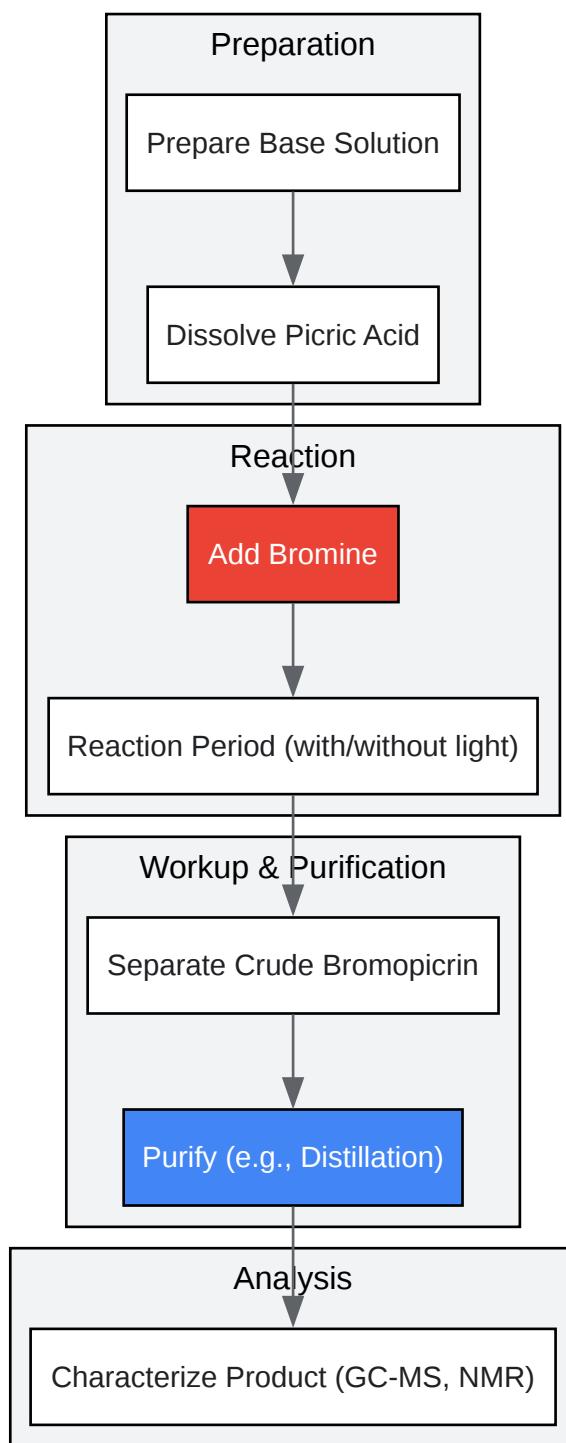
## Proposed Reaction Mechanism

The reaction of picric acid with bromine in the presence of a base is believed to proceed through the formation of hypobromous acid (HBrO) or its corresponding salt (e.g., sodium hypobromite) as the active brominating species.[5] The overall reaction is complex and can follow different pathways, influencing the final yield of **bromopicrin**. Two possible reaction equations proposed by Hunter are:



Equation I suggests a theoretical yield of 390% based on the weight of picric acid, with all nitro groups from the picric acid being converted to **bromopicrin**. Equation II indicates a lower theoretical yield of 260%, with some nitrogen being lost as nitric acid. The reaction conditions, particularly the pH, play a crucial role in determining the predominant pathway and the final yield. A faintly alkaline medium has been shown to favor higher yields of **bromopicrin**.[5]





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